

Technical Guide: Spectroscopic Characterization of 2,3-Dihydrobenzo[b]dioxine-2-carbaldehyde

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Compound of Interest

Compound Name: 2,3-Dihydrobenzo[b][1,4]dioxine-2-carbaldehyde

CAS No.: 64179-67-5

Cat. No.: B1222616

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Executive Summary & Compound Identity

2,3-Dihydrobenzo[b]dioxine-2-carbaldehyde (also known as 1,4-benzodioxan-2-carboxaldehyde) is a critical chiral scaffold in medicinal chemistry. It serves as a key intermediate in the synthesis of alpha-adrenergic antagonists (e.g., Doxazosin analogues) and various neolignan natural products.

Unlike its regioisomer (1,4-benzodioxan-6-carboxaldehyde), where the formyl group is attached to the aromatic ring, the 2-carbaldehyde features the functional group directly on the heterocyclic dioxane ring. This creates a stereocenter at the C2 position, making spectroscopic validation essential for confirming regiochemistry and purity during synthesis.

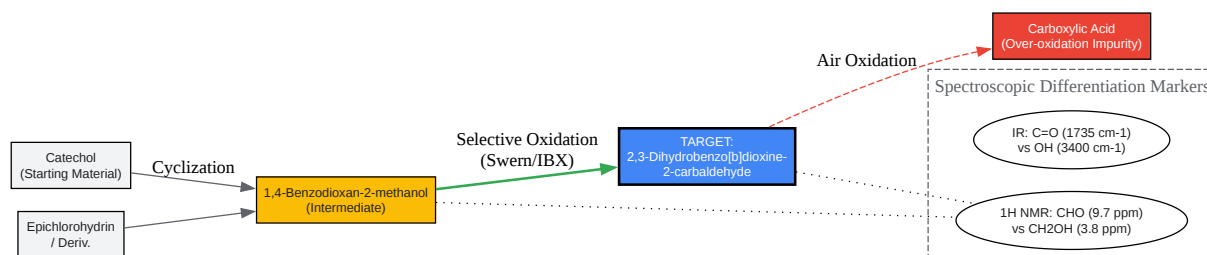
Attribute	Details
IUPAC Name	2,3-Dihydro-1,4-benzodioxine-2-carbaldehyde
CAS Number	64179-67-5
Molecular Formula	C ₉ H ₈ O ₃
Molecular Weight	164.16 g/mol
Physical State	Colorless to pale yellow oil / Low-melting solid
Solubility	Soluble in CHCl ₃ , DMSO, MeOH; sparingly soluble in water

Synthesis & Impurity Profile Context

To interpret the spectra accurately, one must understand the genesis of the sample. The compound is typically synthesized via two primary routes:

- Oxidation of 2-hydroxymethyl-1,4-benzodioxane: Uses reagents like IBX or Swern oxidation.
 - Common Impurity: Residual alcohol (broad OH stretch ~3400 cm⁻¹).
- Cyclization of Catechol with 2,3-dihalopropanal derivatives:
 - Common Impurity: Regioisomers or uncyclized phenolic intermediates.

The following flowchart outlines the synthesis and fragmentation logic used in structural confirmation:



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Figure 1: Synthetic pathway and critical spectroscopic checkpoints for purity analysis.

Detailed Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of this molecule is defined by the ABX system of the heterocyclic ring protons and the distinct aldehyde proton.

¹H NMR Data (400 MHz, CDCl₃)

The C2 proton is the key diagnostic handle. It appears as a multiplet due to coupling with the C3 methylene protons and the aldehyde proton.

Shift (δ , ppm)	Mult.[1][2][3] [4]	Int.[5][6][7]	Assignment	Coupling Constants (Hz) / Notes
9.75	d	1H	CHO (Aldehyde)	$J \approx 1.5$ Hz. Coupled to H-2.
6.80 – 6.95	m	4H	Ar-H (Benzene Ring)	Overlapping multiplets typical of 1,2- disubstituted benzenes.
4.72	ddd	1H	H-2 (Chiral Center)	J values approx 2.5, 4.0, 7.0 Hz. Deshielded by adjacent oxygen and carbonyl.
4.38	dd	1H	H-3a (Heterocycle)	$J \approx 11.5, 2.5$ Hz (Geminal + Vicinal).
4.25	dd	1H	H-3b (Heterocycle)	$J \approx 11.5, 7.0$ Hz.

Expert Insight:

- Differentiation from 6-isomer: The 6-carbaldehyde isomer would show a simplified ethylene bridge (singlet or tight multiplet ~ 4.3 ppm) and a distinct aromatic pattern (singlet/doublet separation). The 2-carbaldehyde shows a complex aliphatic region (3 distinct protons) and a clustered aromatic region.
- Coupling: The small coupling ($J \sim 1.5$ Hz) between the aldehyde proton and H-2 is diagnostic of the -CHO group attached to a secondary carbon.

 ^{13}C NMR Data (100 MHz, CDCl_3)

Shift (δ , ppm)	Type	Assignment	Structural Significance
196.5	Cq	C=O	Characteristic aldehyde carbonyl.
142.8	Cq	Ar-C (O-linked)	Quaternary aromatic carbon.
142.2	Cq	Ar-C (O-linked)	Quaternary aromatic carbon.
122.5	CH	Ar-C	Aromatic CH.
122.1	CH	Ar-C	Aromatic CH.
117.8	CH	Ar-C	Aromatic CH.
117.5	CH	Ar-C	Aromatic CH.
78.2	CH	C-2	Chiral center; deshielded by oxygen and carbonyl.
64.5	CH ₂	C-3	Methylene of the dioxan ring.

Infrared (IR) Spectroscopy

IR is the fastest method to confirm the oxidation state (Aldehyde vs. Alcohol vs. Acid).

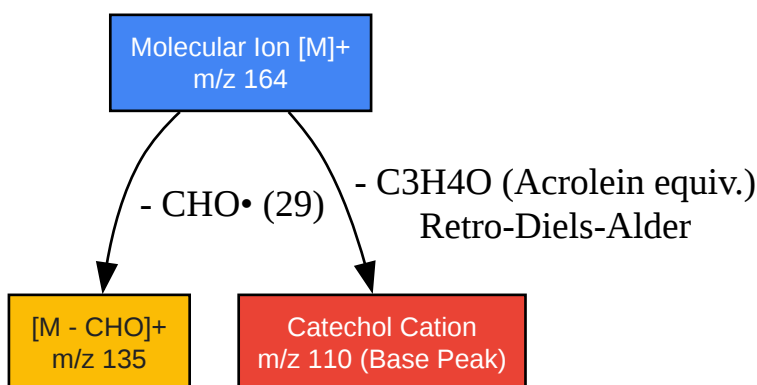
Wavenumber (cm ⁻¹)	Intensity	Assignment	Diagnostic Value
2850, 2750	Weak	C-H (Aldehyde)	Fermi resonance doublet; distinguishes aldehyde from ketone/acid.
1735 – 1745	Strong	C=O Stretch	Carbonyl group. Higher freq. than aromatic aldehyde (~1700) due to lack of conjugation.
1595, 1495	Medium	C=C Aromatic	Benzene ring breathing modes.
1260, 1050	Strong	C-O-C Stretch	Aryl alkyl ether linkages of the dioxan ring.
750	Strong	C-H Out-of-plane	Ortho-disubstituted benzene ring.

Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV)

m/z	Intensity	Fragment Identity	Mechanism
164	Moderate	$[M]^+$	Molecular Ion.
135	High	$[M - CHO]^+$	Alpha-cleavage; loss of formyl radical (29 Da).
121	High	$[C_7H_5O_2]^+$	Loss of C_2H_3O (ring fragmentation).
110	Base Peak	$[C_6H_6O_2]^+$	Catechol radical cation (Retro-Diels-Alder type loss of acrolein fragment).
91	Low	$[C_7H_7]^+$	Tropylium ion (common in aromatics).

Fragmentation Pathway Diagram:



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Figure 2: Primary fragmentation pathways observed in EI-MS.

Experimental Protocols

Sample Preparation for NMR

- Solvent: CDCl_3 (Chloroform-d) is the standard solvent.
- Concentration: Dissolve ~10 mg of the aldehyde in 0.6 mL of solvent.
- Note: Ensure the solvent is acid-free (filter through basic alumina if necessary) to prevent acid-catalyzed acetal formation or polymerization of the aldehyde.

Quality Control: Distinguishing from Impurities

During drug development, the most common issue is the presence of the carboxylic acid (from air oxidation) or the starting alcohol.

Feature	Aldehyde (Target)	Carboxylic Acid (Impurity)	Alcohol (Start Material)
^1H NMR	CHO singlet @ 9.7 ppm	Broad COOH @ 10-12 ppm	CH ₂ -OH multiplet @ 3.8 ppm
^{13}C NMR	C=O @ 196 ppm	C=O @ ~170 ppm	No C=O; CH ₂ @ ~62 ppm
IR	1735 cm^{-1} (sharp)	1700 cm^{-1} (broad) + OH	3400 cm^{-1} (broad OH)

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